

The Diverse Biological Activities of Indole-2-Carboxylic Acid Derivatives: A Technical Guide

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Compound of Interest

Compound Name: 5-acetyl-1H-indole-2-carboxylic acid

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The indole nucleus is a privileged scaffold in medicinal chemistry, forming the core of numerous natural and synthetic molecules with a wide array of biological activities. Among these, derivatives of indole-2-carboxylic acid have emerged as a particularly promising class of compounds, demonstrating significant potential in the development of novel therapeutics. This technical guide provides an in-depth overview of the current understanding of the biological activities of indole-2-carboxylic acid derivatives, with a focus on their anticancer, antimicrobial, anti-inflammatory, and neuroprotective properties.

Anticancer Activity

Indole-2-carboxylic acid derivatives have demonstrated potent cytotoxic and antiproliferative effects against a variety of cancer cell lines. Their mechanisms of action are diverse and often involve the modulation of key signaling pathways implicated in cancer progression.

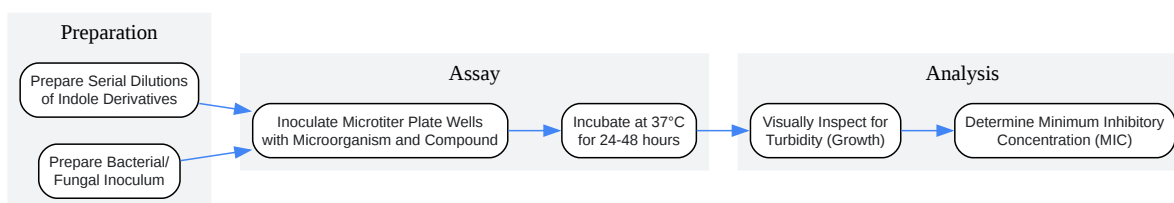
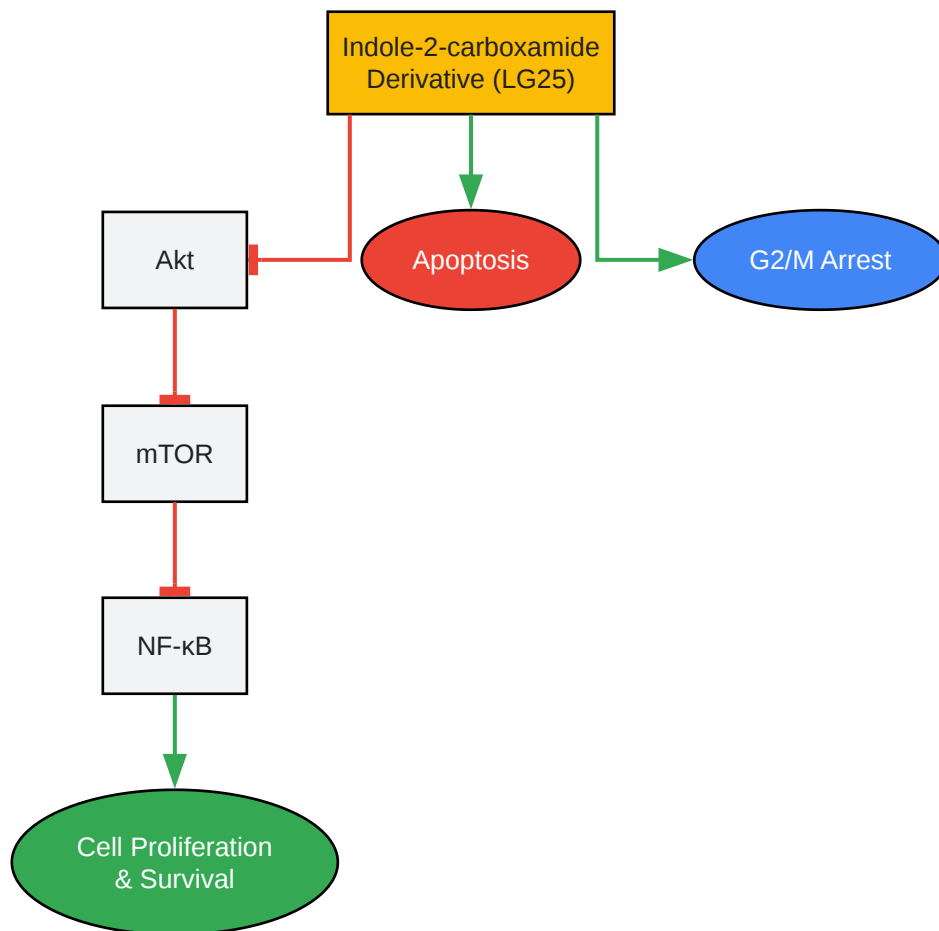
A notable mechanism of action for some indole-2-carboxamide derivatives is the dual inhibition of Epidermal Growth Factor Receptor (EGFR) and Cyclin-Dependent Kinase 2 (CDK2).[1] This dual-targeted approach can lead to cell cycle arrest and apoptosis in cancer cells. Another important target is the 14-3-3 η protein, which is involved in cell survival and proliferation.[2] Certain 1H-indole-2-carboxylic acid derivatives have been shown to bind to 14-3-3 η , leading to the induction of G1-S phase cell cycle arrest and apoptosis in liver cancer cells.[2]

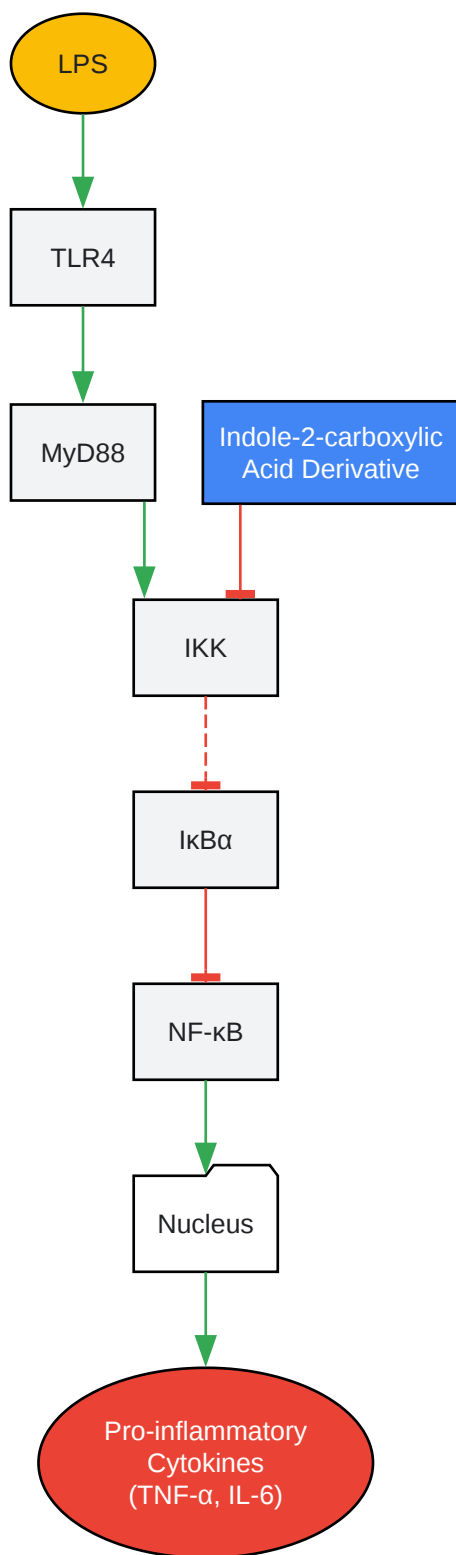
Furthermore, some indole-2-carboxamide derivatives have been found to suppress the Akt/mTOR/NF- κ B signaling pathway, which is crucial for the survival and proliferation of triple-negative breast cancer (TNBC) cells.[3] Inhibition of this pathway leads to G2/M cell cycle arrest and apoptosis.[3]

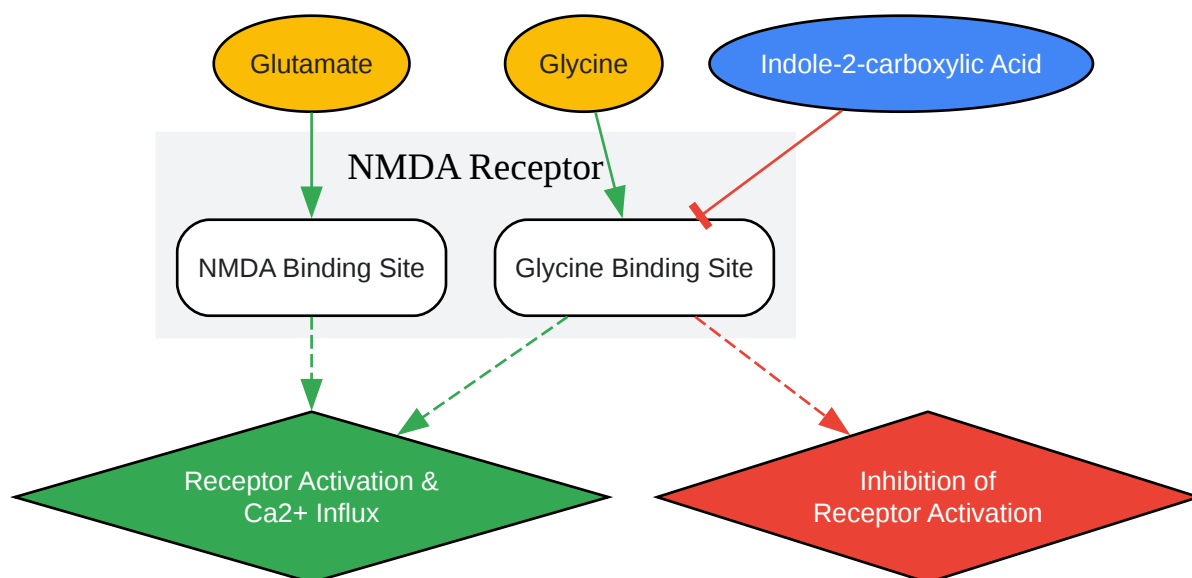
Quantitative Data: Anticancer Activity

Compound Class	Cancer Cell Line	IC50 / GI50 (μ M)	Mechanism of Action	Reference
Indole-2-carboxamide derivatives	A-549 (Lung), MCF-7 (Breast), Panc-1 (Pancreatic), HT-29 (Colon)	GI50: 0.95 - 1.50	EGFR/CDK2 dual inhibitors	[1]
1H-indole-2-carboxylic acid derivatives	Bel-7402, SMMC-7721, SNU-387, Hep G2, Hep 3B (Liver)	Not specified	Targeting 14-3-3 η protein	[2]
Indole-2-carboxamide derivative (LG25)	MDA-MB-231 (Triple-Negative Breast Cancer)	Dose-dependent reduction in viability	Suppression of Akt/mTOR/NF- κ B signaling	[3]
Indole-2-carboxylic acid dinuclear copper(II) complex	MDA-MB-231, MCF-7 (Breast)	IC50: 5.43 and 5.69	Not specified	[4]
Thiazolyl-indole-2-carboxamide derivatives	Various	IC50: 4.36 - >100	Multitargeted	[5]
Indole-2-carboxamide derivatives	KNS42 (Paediatric Glioblastoma)	IC50: 0.33	Not specified	[6]

Signaling Pathway: Akt/mTOR/NF-κB Inhibition







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References

- 1. Synthesis and Biological Evaluation of Indole-2-Carboxamides with Potent Apoptotic Antiproliferative Activity as EGFR/CDK2 Dual Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Design, synthesis and antitumor evaluation of novel 1H-indole-2-carboxylic acid derivatives targeting 14-3-3 η protein - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Indole-2-Carboxamide Derivative LG25 Inhibits Triple-Negative Breast Cancer Growth By Suppressing Akt/mTOR/NF- κ B Signalling Pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- 5. pubs.acs.org [pubs.acs.org]
- 6. Synthesis and antitumour evaluation of indole-2-carboxamides against paediatric brain cancer cells - PMC [pmc.ncbi.nlm.nih.gov]
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